

Physical properties of (R)-Glycidyl phenyl ether liquid and solid states

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Compound of Interest

Compound Name: (R)-Glycidyl phenyl ether

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An In-depth Technical Guide to the Physical Properties of (R)-Glycidyl Phenyl Ether

This technical guide provides a comprehensive overview of the physical properties of **(R)-Glycidyl phenyl ether** in its liquid and solid states. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science. This document summarizes key quantitative data, details relevant experimental protocols for property determination, and includes visualizations of experimental workflows.

Overview of (R)-Glycidyl Phenyl Ether

(R)-Glycidyl phenyl ether, with the chemical formula C₉H₁₀O₂, is a chiral epoxide compound. [1] Its structure features a reactive three-membered oxirane ring attached to a phenoxyethyl group.[1] This combination of a chiral center and a reactive epoxide ring makes it a valuable building block in asymmetric synthesis, particularly for the production of optically active pharmaceuticals.[1] At room temperature, it exists as a colorless to almost colorless clear liquid.[1][2]

Quantitative Physical Properties

The physical properties of **(R)-Glycidyl phenyl ether** are summarized in the table below for easy reference and comparison.

Property	Value	State	Conditions
Thermal Properties			
Melting Point	3.5 °C (38.3 °F)	Solid/Liquid	-
Boiling Point	245-247 °C (473-476.6 °F)	Liquid	760 mmHg
Flash Point	>115 °C (>230 °F)	Liquid	Closed cup
Optical Properties			
Refractive Index	1.53 - 1.531	Liquid	20 °C
Specific Rotation ([α]D)	-12° to -16°	Liquid	c=1 in EtOH, 20°C
Other Physical Properties			
Density	1.11 g/mL	Liquid	25 °C
Specific Gravity	1.11	Liquid	20/20 °C
Vapor Pressure	0.03 mmHg	Liquid	20 °C
Water Solubility	2.4 g/L	Liquid	20 °C
Molecular Weight	150.18 g/mol	-	-

Note: Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

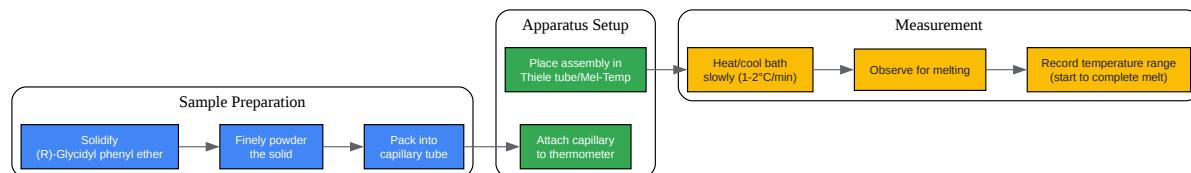
Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for measuring the key physical properties of a chemical compound like **(R)-Glycidyl phenyl ether**.

Melting Point Determination

The melting point is a critical indicator of a substance's purity.^[7] For **(R)-Glycidyl phenyl ether**, which melts at 3.5 °C, this determination would require a cooling bath. The general procedure using a capillary tube method is as follows:

- **Sample Preparation:** A small amount of the solidified compound is finely powdered and packed tightly into a capillary tube, sealed at one end.^{[7][8]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[7] This assembly is then placed in a heating/cooling apparatus, such as a Thiele tube or a Mel-Temp apparatus, filled with a suitable liquid bath.^[7]
- **Heating/Cooling Process:** The bath is heated or cooled slowly and uniformly, at a rate of about 1-2°C per minute, especially near the expected melting point.^[7]
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely liquefies are recorded.^[9] This provides the melting point range.^[8] For a pure compound, this range is typically narrow (0.5-1.0°C).



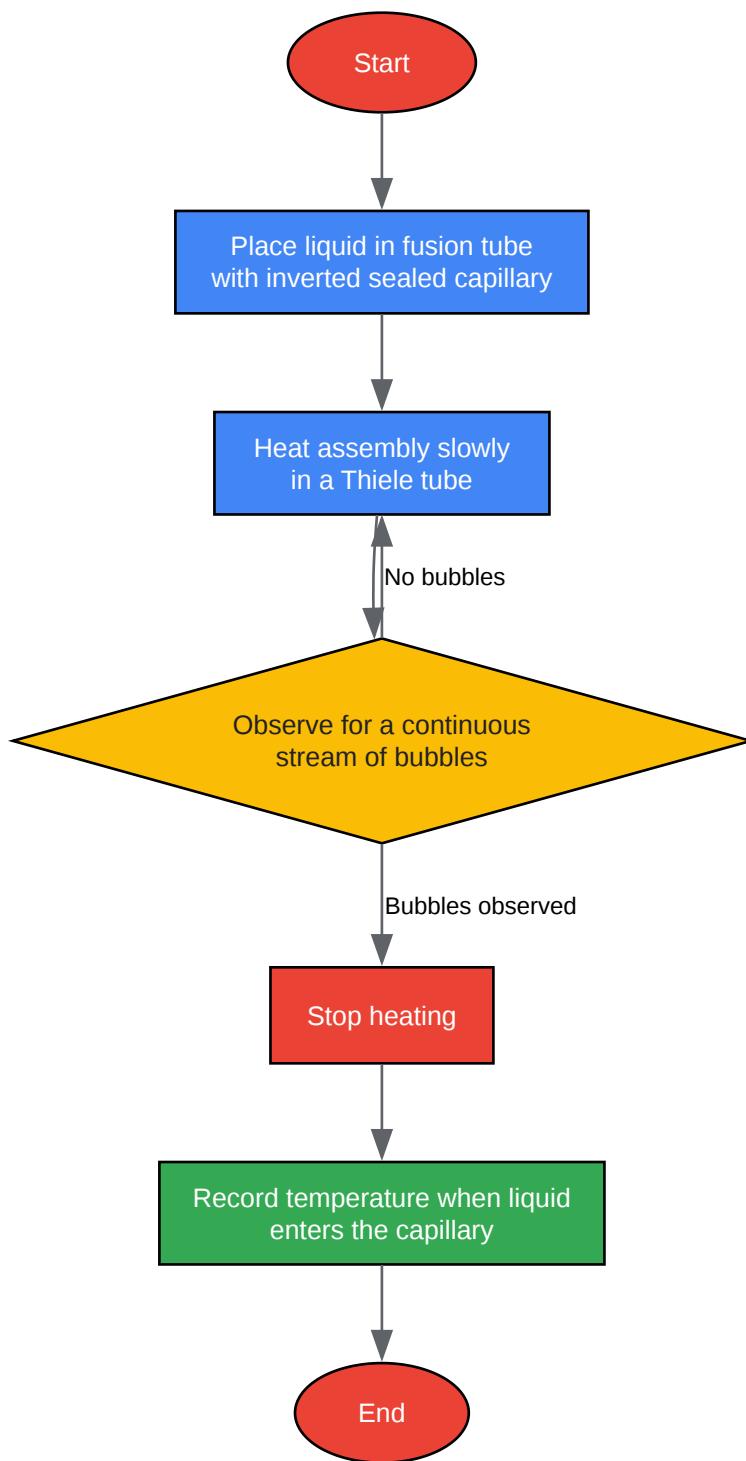
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Workflow for Melting Point Determination

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[10] A common laboratory method involves the following steps:

- Sample Preparation: A small amount of the liquid is placed in a small test tube or fusion tube. [11] A capillary tube, sealed at one end, is placed inverted into the liquid.[11]
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a liquid bath (e.g., using a Thiele tube or an aluminum block heater) to ensure uniform heating.[10] [11]
- Heating and Observation: The apparatus is heated slowly.[12] As the boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube.[11] The heating is then stopped.
- Measurement: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[13]



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Experimental Workflow for Boiling Point Determination

Density Measurement

Density is the mass per unit volume of a substance.[14] A straightforward method for determining the density of a liquid is as follows:

- Mass Measurement: The mass of a clean, dry measuring cylinder or pycnometer (specific gravity bottle) is measured using an analytical balance.[15][16]
- Volume Measurement: A known volume of the liquid is carefully added to the measuring cylinder.[15][17] The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[15]
- Final Mass Measurement: The mass of the measuring cylinder containing the liquid is measured.[15][18]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the final mass.[18] The density is then calculated by dividing the mass of the liquid by its volume.[15]

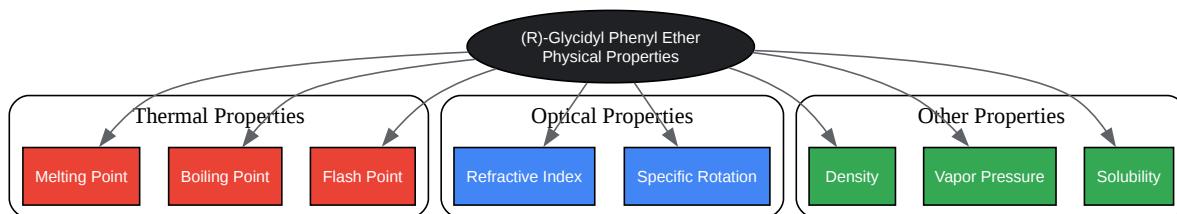
Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a medium. It is commonly measured using a refractometer, such as an Abbe refractometer.[19]

- Calibration: The refractometer is first calibrated using a standard substance with a known refractive index, often distilled water.[19]
- Sample Application: A few drops of the liquid sample are placed on the prism surface of the refractometer.
- Measurement: The user looks through the eyepiece and adjusts the instrument until the boundary between the light and dark fields is sharp and aligned with the crosshairs.[19]
- Reading: The refractive index is then read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[19]

Logical Relationships of Physical Properties

The physical properties of **(R)-Glycidyl phenyl ether** can be categorized to better understand their nature and relevance in different scientific contexts.



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Categorization of Physical Properties

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